

Unraveling MCC-134: A Technical Overview for Scientific Applications

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Initial investigations into the scientific applications of a compound designated "**MCC-134**" have revealed a case of mistaken identity. The predominant entity identified with this name is not a chemical compound or therapeutic agent, but rather a piece of electronic hardware: the MCC 134 Thermocouple Measurement DAQ HAT for Raspberry Pi. This in-depth guide will first clarify the nature of this hardware and then explore other similarly named therapeutic agents that may be the intended subject of inquiry for researchers in the life sciences.

MCC 134: A Hardware Tool for Scientific Measurement

The MCC 134 is a specialized data acquisition (DAQ) Hardware Attached on Top (HAT) designed for use with Raspberry Pi single-board computers.^{[1][2]} Its primary function is to enable precise temperature measurements in scientific and engineering experiments.

Core Functionality and Technical Specifications

The MCC 134 provides a platform for connecting and reading data from thermocouples, which are sensors used to measure temperature. It features four isolated thermocouple inputs and a 24-bit analog-to-digital converter, allowing for high-resolution and accurate temperature

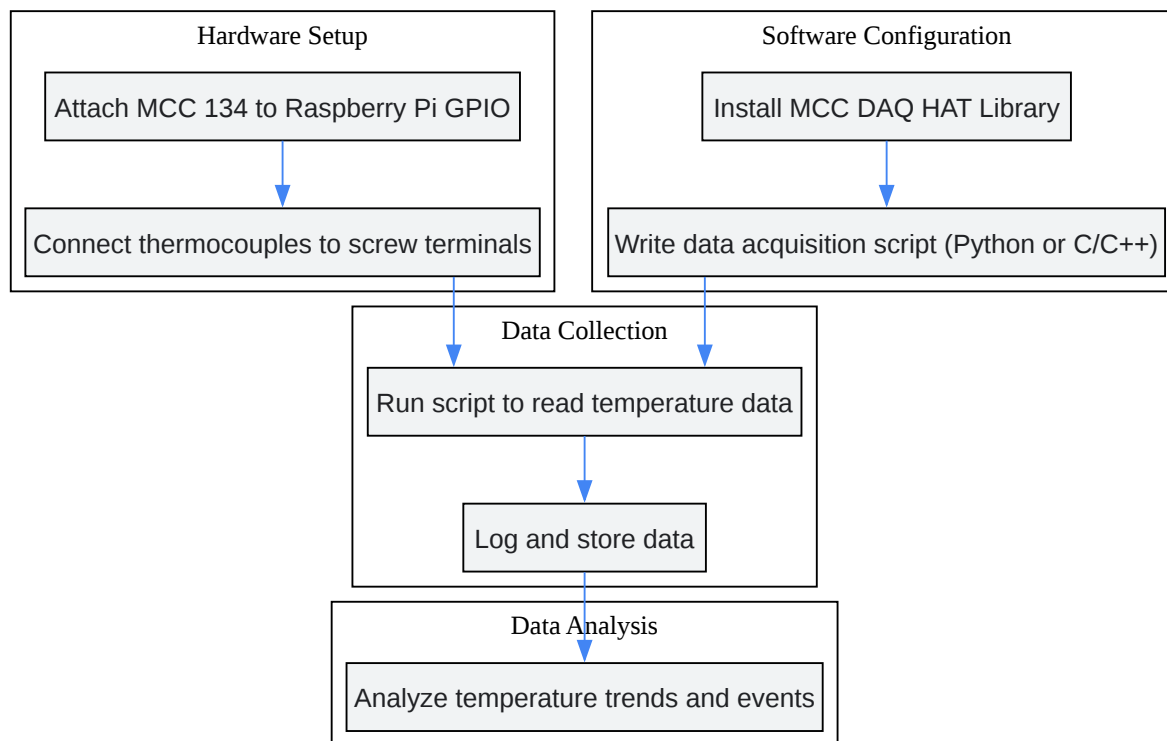
readings.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The device is stackable, meaning up to eight MCC HATs can be combined on a single Raspberry Pi to expand the number of measurement channels.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Key technical specifications are summarized in the table below:

Feature	Specification
Number of Inputs	4 isolated thermocouple inputs [1] [2]
Resolution	24-bit A/D converter [1] [2] [4]
Supported Thermocouple Types	J, K, R, S, T, N, E, and B [1] [2] [4]
Update Interval	1 second, minimum [1] [2]
Key Features	Cold junction compensation, Open thermocouple detection [1] [2] [4]
Compatibility	Raspberry Pi models with a 40-pin GPIO connector [1] [2]
Software Support	Open-source MCC DAQ HAT Library for C/C++ and Python [1] [2] [3]

How it Works: Experimental Workflow

The workflow for using the MCC 134 in a scientific experiment involves several key steps.



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Fig. 1: Experimental workflow for using the MCC 134 DAQ HAT.

Best practices for ensuring accurate measurements include minimizing the processing load on the Raspberry Pi, reducing environmental temperature fluctuations, and providing steady airflow.^{[5][6][7]} When stacking multiple HATs, it is recommended to place the MCC 134 furthest from the Raspberry Pi, which can be a significant heat source.^{[4][7]}

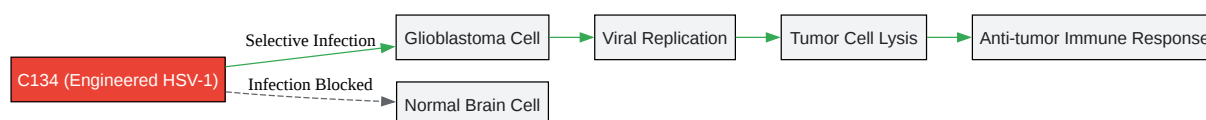
Potential Therapeutic Agents with Similar Designations

For researchers in drug development and life sciences, the query "MCC-134" may have been a mistyping of other experimental agents. Two such candidates identified are C134 and SC134-deruxtecan.

C134: A Genetically Engineered Oncolytic Virus

C134 is a genetically modified herpes simplex virus (HSV-1) being investigated as a treatment for recurrent glioblastoma multiforme, a type of brain tumor.[8] The virus has been engineered to selectively infect and kill tumor cells while sparing normal brain tissue.[8]

Mechanism of Action: The modifications to the viral DNA allow it to replicate within and destroy cancer cells. C134 is also designed to prevent tumor cells from effectively killing the virus, thereby enhancing its oncolytic activity.[8]



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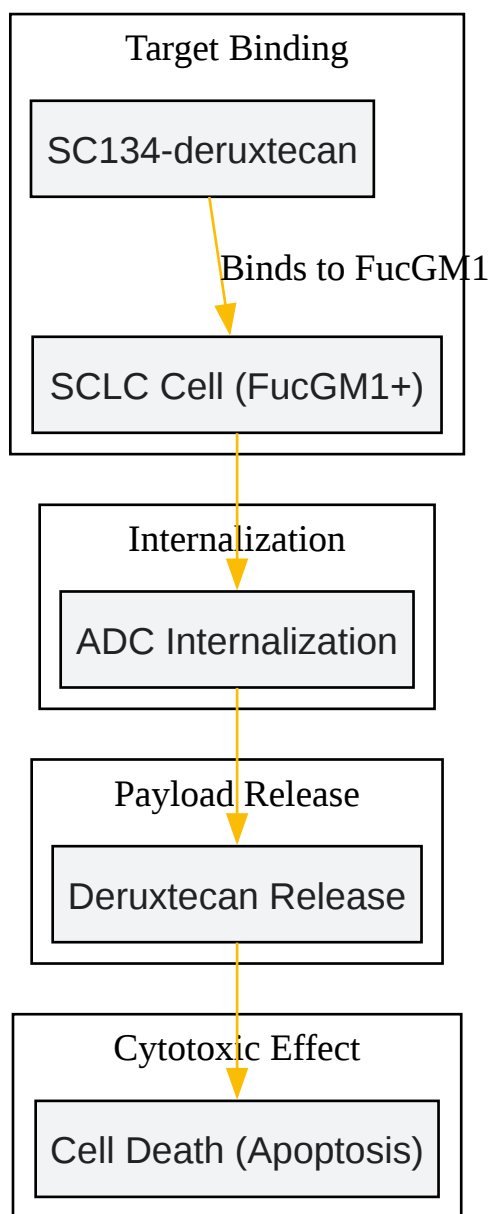
Fig. 2: Simplified mechanism of action for the oncolytic virus C134.

Clinical Investigation: C134 has been tested in patients, and a clinical trial (NCT06193174) is underway to evaluate the re-administration of C134 in patients with recurrent glioblastoma.[8] The study protocol has been amended to mitigate toxicities observed in earlier patients, including lowering the viral dose and refining patient eligibility criteria.[8]

SC134-Deruxtecan: An Antibody-Drug Conjugate for Small Cell Lung Cancer

SC134-deruxtecan is an antibody-drug conjugate (ADC) being developed for the treatment of small cell lung cancer (SCLC).[9] It consists of a humanized antibody (SC134) that targets a specific antigen on cancer cells, linked to a potent chemotherapy drug (deruxtecan).

Mechanism of Action: The SC134 antibody component specifically binds to fucosyl-GM1 (FucGM1), a ganglioside found on the surface of SCLC cells.[9] This binding leads to the internalization of the ADC into the cancer cell. Once inside, the deruxtecan payload is released, leading to cell death. This targeted delivery mechanism aims to maximize the anti-cancer effect while minimizing damage to healthy tissues.[9]



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Fig. 3: Experimental workflow of SC134-deruxtecan action.

Preclinical Data: In vitro studies have shown that SC134-deruxtecan effectively kills SCLC cell lines in a concentration-dependent manner and exhibits bystander killing of neighboring cancer cells.[9] In vivo studies using a DMS79 xenograft model have also demonstrated its efficacy.[9]

In conclusion, while "**MCC-134**" directs to a hardware component for temperature measurement, the field of biomedical research features similarly named agents like the oncolytic virus C134 and the antibody-drug conjugate SC134-deruxtecan, which represent promising avenues in cancer therapy. Researchers are advised to verify specific compound names to ensure accurate retrieval of scientific information.

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